

(+)-U-50488 hydrochloride solubility in water and DMSO

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Compound of Interest

Compound Name: (+)-U-50488 hydrochloride

Cat. No.: B1662555

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Technical Support Center: (+)-U-50488 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of **(+)-U-50488 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **(+)-U-50488 hydrochloride**?

A1: For most applications, DMSO is the recommended solvent as **(+)-U-50488 hydrochloride** is readily soluble up to 100 mM. For aqueous solutions, sterile water can be used, with a solubility of up to 100 mM.^[1] However, achieving this concentration in water may require assistance, such as sonication.

Q2: I'm observing precipitation when dissolving the compound in water. What should I do?

A2: If you observe precipitation, gentle warming or sonication can aid dissolution.^[2] It is also crucial to use newly opened, high-purity water to avoid issues with pH or contaminants that can affect solubility. Ensure the final solution is clear before use. For aqueous stock solutions, it is recommended to filter-sterilize the solution using a 0.22 µm filter.

Q3: How should I store the solid compound and prepared stock solutions?

A3: The solid **(+)-U-50488 hydrochloride** should be stored at room temperature.[1] Once dissolved, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[2]

Q4: Are there differences in solubility between the enantiomers and the racemic mixture of U-50488?

A4: Yes, there are reported differences in the aqueous solubility of the different forms of U-50488 hydrochloride. It is crucial to refer to the specific datasheet for the compound you are using. The table below summarizes the reported solubilities.

Data Presentation: Solubility of U-50488 Hydrochloride Forms

Compound	Solvent	Reported Solubility	Notes
(+) -U-50488 hydrochloride	Water	100 mM[1]	May require sonication
	DMSO	100 mM[1]	
(-) -U-50488 hydrochloride	Water	20 mM, 50 mg/mL (~123 mM)[2]	Requires sonication for higher concentrations[2]
	DMSO	100 mM[3]	
(±) -U-50488 hydrochloride	Water	25 mM	
	DMSO	Not specified in provided results	

Note: The molecular weight of U-50488 hydrochloride is 405.79 g/mol .[1] Always refer to the batch-specific information on the product's certificate of analysis.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve completely in water	Concentration is too high for the given conditions.	- Try gentle warming (be cautious with temperature-sensitive experiments).- Use sonication to aid dissolution. [2]- Prepare a more diluted stock solution.
Precipitation occurs after cooling a warmed solution	The compound has reached its solubility limit at the lower temperature.	- Maintain the stock solution at the temperature it was prepared at for immediate use.- For storage, consider preparing a fresh solution before each experiment or storing in smaller aliquots.
Inconsistent experimental results	- Improper storage of stock solutions (e.g., multiple freeze-thaw cycles).- Degradation of the compound.	- Aliquot stock solutions to minimize freeze-thaw cycles.- Store solutions as recommended (-20°C or -80°C in DMSO). [2]- Use freshly prepared solutions for critical experiments.

Experimental Protocols

Preparation of a 10 mM Stock Solution of (+)-U-50488 Hydrochloride in DMSO for In Vitro Assays

Materials:

- **(+)-U-50488 hydrochloride** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

- Vortex mixer

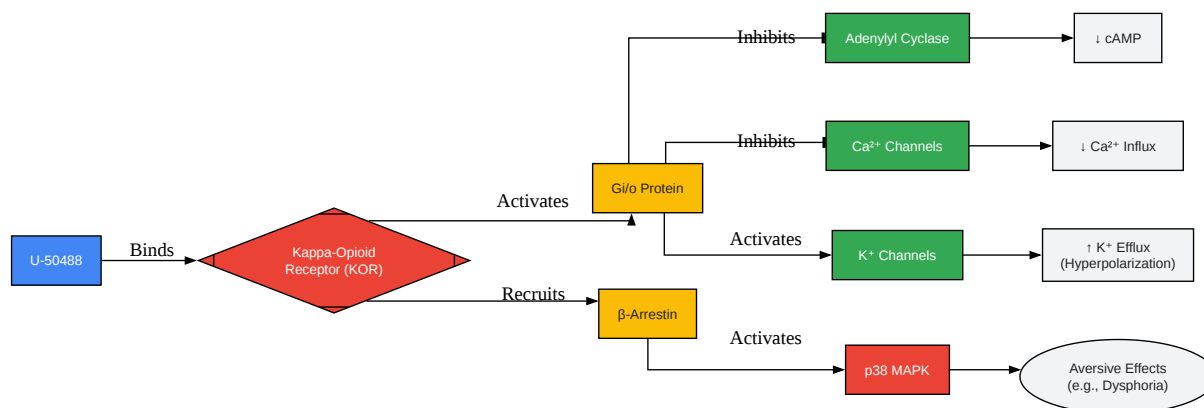
Procedure:

- Calculate the required mass: Based on the desired volume and concentration, calculate the mass of **(+)-U-50488 hydrochloride** needed. For 1 mL of a 10 mM stock solution (MW = 405.79 g/mol), you will need 4.058 mg.
- Weigh the compound: Carefully weigh the calculated amount of **(+)-U-50488 hydrochloride** and place it in a sterile vial.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the vial.
- Dissolve the compound: Vortex the solution until the solid is completely dissolved. If necessary, gentle warming or brief sonication can be applied.
- Storage: Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes and store at -20°C or -80°C.

Mandatory Visualization

Signaling Pathway of U-50488

The following diagram illustrates the primary signaling cascade initiated by the binding of U-50488 to the kappa-opioid receptor (KOR).



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U-50488 signaling cascade via the kappa-opioid receptor.

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